

Celiprolol-d9 Hydrochloride: Technical Guide for Bioanalytical Applications[1]

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Compound of Interest

Compound Name: Celiprolol-d9 Hydrochloride

CAS No.: 1215535-20-8

Cat. No.: B565415

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Executive Summary

Celiprolol-d9 Hydrochloride is the stable isotope-labeled analog of the third-generation beta-blocker Celiprolol. Characterized by the substitution of nine hydrogen atoms with deuterium on the tert-butyl moiety, this compound serves as the gold-standard Internal Standard (IS) for the quantification of Celiprolol in complex biological matrices (plasma, urine) using LC-MS/MS.

This guide provides a rigorous technical overview of Celiprolol-d9 HCl, focusing on its physicochemical properties, role in mitigating matrix effects during bioanalysis, and a validated experimental workflow for pharmacokinetic (PK) studies.

Chemical Identity and Physicochemical Profile[2][3][4][5][6]

Celiprolol-d9 Hydrochloride is chemically distinct due to its high isotopic enrichment (

), which prevents "cross-talk" or spectral overlap with the analyte's natural isotopic envelope.

Nomenclature and Structure

- IUPAC Name:

-[3-Acetyl-4-[3-[(1,1-dimethylethyl-d9)amino]-2-hydroxypropoxy]phenyl]-

-diethylurea hydrochloride[1][2]

- CAS Number: 1215535-20-8[1][2]

- Isotopic Labeling: The nine deuterium atoms are located on the tert-butyl group (–C(CD

), ensuring metabolic stability as this moiety is less prone to exchange than labile protons (e.g., -OH or -NH).

Technical Specifications Table

Property	Specification
Molecular Formula	
Molecular Weight	425.01 g/mol (Salt) / 388.55 g/mol (Free Base)
Appearance	Off-white to pale beige solid
Solubility	Soluble in Methanol, DMSO, Water (~2 mg/mL)
pKa	~9.6 (Amine), making it positively charged at physiological pH
LogP	~1.9 (Moderately lipophilic)
Melting Point	120–122 °C (Decomposition)
Storage	-20°C, Hygroscopic, Protect from light

Bioanalytical Application: LC-MS/MS Methodology

The primary utility of Celiprolol-d9 is to normalize variations in extraction recovery and ionization efficiency (matrix effects) during LC-MS/MS analysis.

The "d9" Advantage

In mass spectrometry, a mass shift of +9 Da is ideal. It places the IS signal far beyond the M+1 and M+2 natural isotopic peaks of the analyte (Celiprolol, MW 379.5), eliminating interference. Furthermore, the deuterium label on the tert-butyl group is chemically inert under standard extraction conditions, ensuring the IS behaves identically to the analyte during chromatography.

Validated Experimental Protocol

The following workflow outlines a Solid Phase Extraction (SPE) method suitable for human plasma, leveraging the basicity of Celiprolol for high selectivity.

Phase 1: Reconstitution and Stock Preparation

- **Stock Solution:** Dissolve 1 mg Celiprolol-d9 HCl in 1 mL Methanol (LC-MS grade) to yield a 1 mg/mL free-base equivalent stock.
- **Working Solution:** Dilute stock with 50:50 Methanol:Water to 100 ng/mL. Store in amber glass vials at -20°C.

Phase 2: Sample Preparation (Strong Cation Exchange - SCX)

- **Principle:** Celiprolol is a secondary amine (pKa ~9.6). At acidic pH, it is protonated () and binds to SCX sorbents.
- **Step-by-Step:**
 - **Aliquot:** Transfer 200 µL plasma to a 1.5 mL tube.
 - **Spike:** Add 20 µL Celiprolol-d9 working solution (IS). Vortex 30s.
 - **Acidify:** Add 200 µL 2% Formic Acid (aq) to protonate the amine.
 - **Load:** Apply sample to pre-conditioned SCX SPE cartridge (e.g., 30 mg/1 mL).
 - **Wash:**
 - **Wash 1:** 1 mL 2% Formic Acid (removes proteins/salts).
 - **Wash 2:** 1 mL Methanol (removes neutral lipids).

- Elute: 2 x 250 µL of 5% Ammonium Hydroxide in Methanol. (High pH neutralizes the amine, releasing it from the sorbent).
- Dry & Reconstitute: Evaporate eluate under
at 40°C. Reconstitute in 100 µL Mobile Phase.

Phase 3: LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., 50 x 2.1 mm, 1.7 µm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[3]
 - B: Acetonitrile.[3][4][5][6]
 - Gradient: 10% B to 90% B over 3 minutes.
- Detection: ESI Positive Mode (+), Multiple Reaction Monitoring (MRM).

MRM Transitions: | Compound | Precursor Ion (

) | Product Ion (

) | Collision Energy (eV) | | :--- | :--- | :--- | :--- | | Celiprolol | 380.2

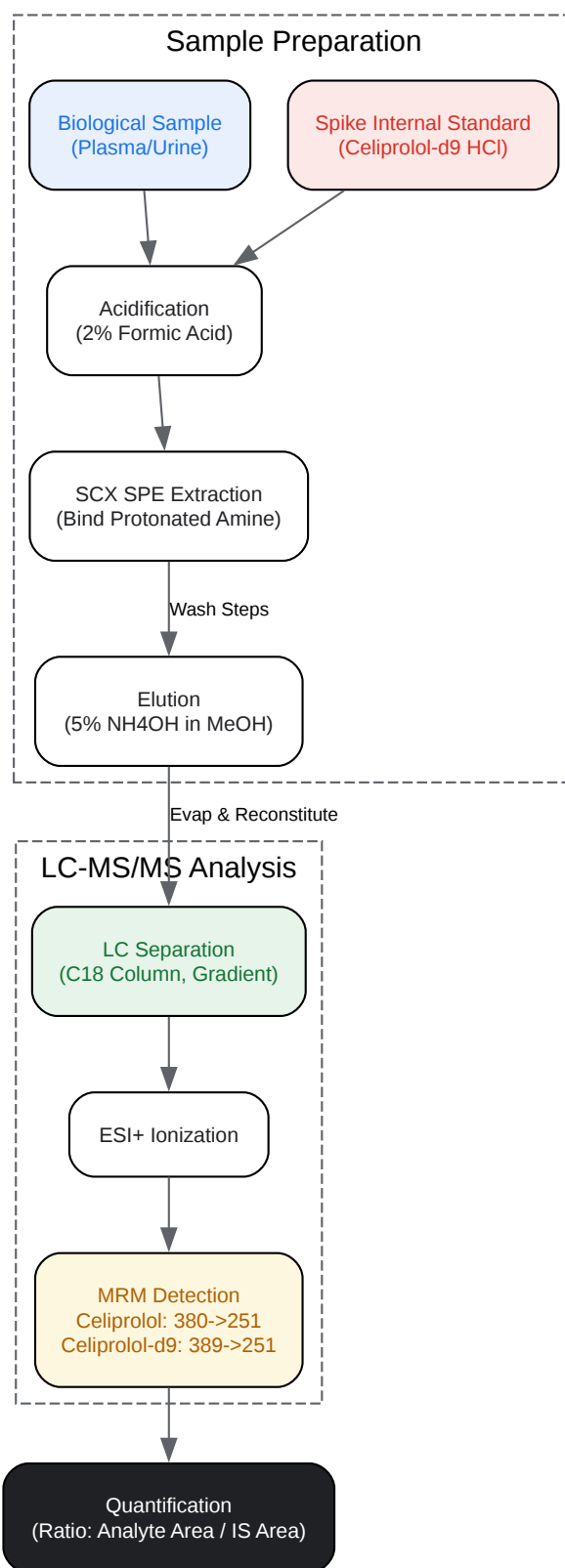
| 251.1 | 25 | | Celiprolol-d9 | 389.3

| 251.1 | 25 |

Note: The transition to m/z 251.1 corresponds to the loss of the side chain (containing the t-butyl group). While the parent masses differ by 9 Da, the product ion is often common if the label is lost during fragmentation. Alternatively, a transition retaining the label (e.g., if fragmentation occurs at the ether bond) would show a shifted product ion.

Visualization: Bioanalytical Workflow

The following diagram illustrates the critical path from sample collection to data generation, highlighting the integration of Celiprolol-d9.



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Figure 1: Validated bioanalytical workflow for Celiprolol quantification using Celiprolol-d9 HCl as the internal standard.

Handling, Stability, and Troubleshooting

Stability Profile

- Solid State: Stable for >2 years at -20°C if protected from moisture.
- Solution State:
 - Stock solutions in Methanol are stable for 6 months at -20°C.
 - Reconstituted autosampler samples are stable for ~24 hours at 4°C.
 - Caution: Avoid alkaline conditions for prolonged periods during storage (though short exposure during elution is acceptable), as urea derivatives can hydrolyze.

Common Troubleshooting Scenarios

- Low IS Recovery: If Celiprolol-d9 signal is low, check the SPE load pH. The sample must be acidic (pH < 4) to bind to the SCX cartridge.
- Signal Suppression: If the IS peak area varies significantly between samples, matrix effects are present. Ensure the wash steps (Methanol) in the SPE protocol are sufficient to remove phospholipids.

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